

(S)-GDC-0927: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (R)-GDC-0927

Cat. No.: B2926526

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This technical guide provides an in-depth overview of (S)-GDC-0927, a potent and selective estrogen receptor degrader (SERD). The information is intended for researchers, scientists, and drug development professionals engaged in oncology and endocrinology research. The biologically active form of GDC-0927 is the (S)-enantiomer. While the query specified the (R)-enantiomer, the scientific literature predominantly focuses on the (S)-enantiomer due to its therapeutic activity.

Core Compound Information

(S)-GDC-0927 is a non-steroidal, orally bioavailable small molecule that belongs to the class of selective estrogen receptor degraders. It is designed to target and induce the degradation of estrogen receptor alpha (ER α), a key driver in the majority of breast cancers.

Chemical and Physical Properties

The key chemical and physical properties of (S)-GDC-0927 are summarized in the table below.

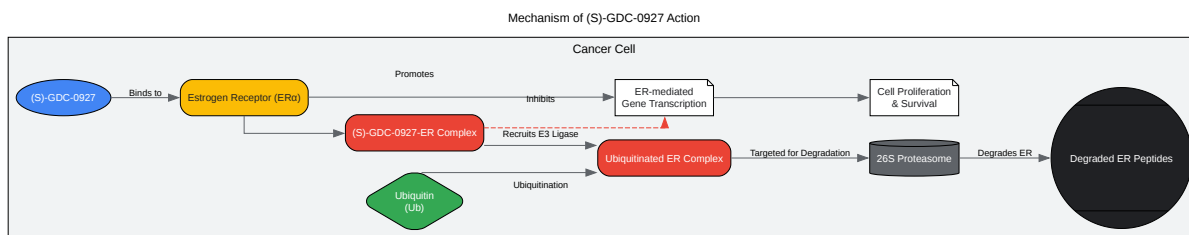
Property	Value	Reference(s)
IUPAC Name	(2S)-2-(4-{2-[3-(Fluoromethyl)-1-azetidiny]ethoxy}phenyl)-3-(3-hydroxyphenyl)-4-methyl-2H-chromen-6-ol	[1][2]
Synonyms	GDC-0927, SRN-927, RG-6047	[2]
CAS Number	1642297-01-5 (free base)	[2][3][4]
2100830-77-9 (alternate)	[1]	
Molecular Formula	C28H28FNO4	[2][3]
Molecular Weight	461.52 g/mol	[3][4]

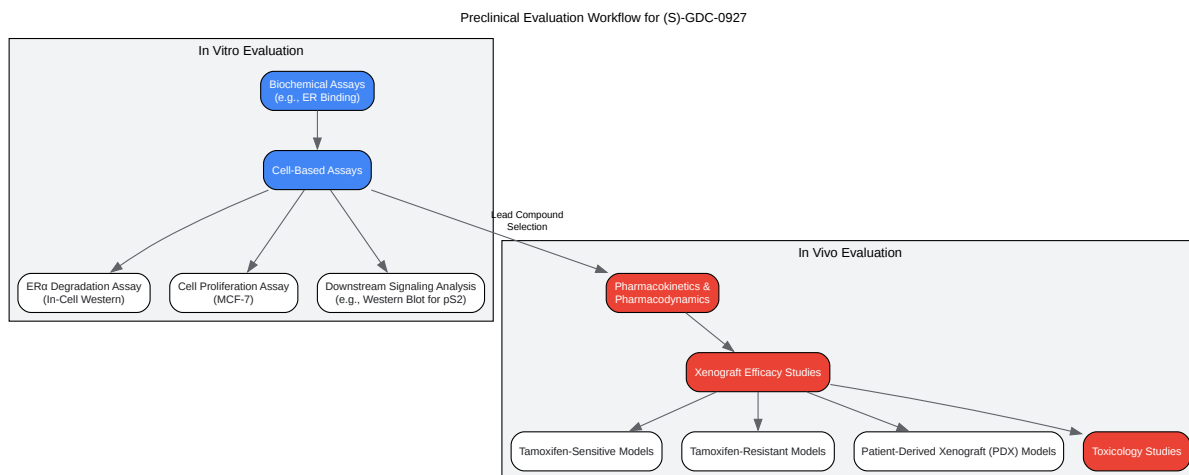
Mechanism of Action and Signaling Pathway

(S)-GDC-0927 exerts its anticancer effects by binding to the estrogen receptor and inducing its subsequent degradation through the ubiquitin-proteasome pathway. This dual mechanism of action—antagonism and degradation—effectively abrogates ER-mediated signaling, which is crucial for the proliferation and survival of ER-positive cancer cells.

Signaling Pathway Diagram

The diagram below illustrates the mechanism of action of (S)-GDC-0927 in inducing the degradation of the estrogen receptor.





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References

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